

A Technical Guide to Minoxidil-d10: Commercial Availability and Analytical Applications

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Compound of Interest

Compound Name: Minoxidil-d10

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Minoxidil-d10**, a deuterated analog of the widely used hair growth stimulant and antihypertensive agent, Minoxidil. This document details its commercial suppliers, key technical specifications, and its critical role as an internal standard in bioanalytical methodologies.

Introduction to Minoxidil-d10

Minoxidil-d10 is a stable isotope-labeled version of Minoxidil, where ten hydrogen atoms on the piperidine ring are replaced with deuterium. This isotopic substitution results in a molecule with a higher molecular weight than the parent compound, while maintaining identical chemical properties. This characteristic makes it an ideal internal standard for quantitative analysis of Minoxidil in complex biological matrices using mass spectrometry-based techniques.^{[1][2]} Its use significantly improves the accuracy and precision of pharmacokinetic, metabolic, and therapeutic drug monitoring studies.^[1]

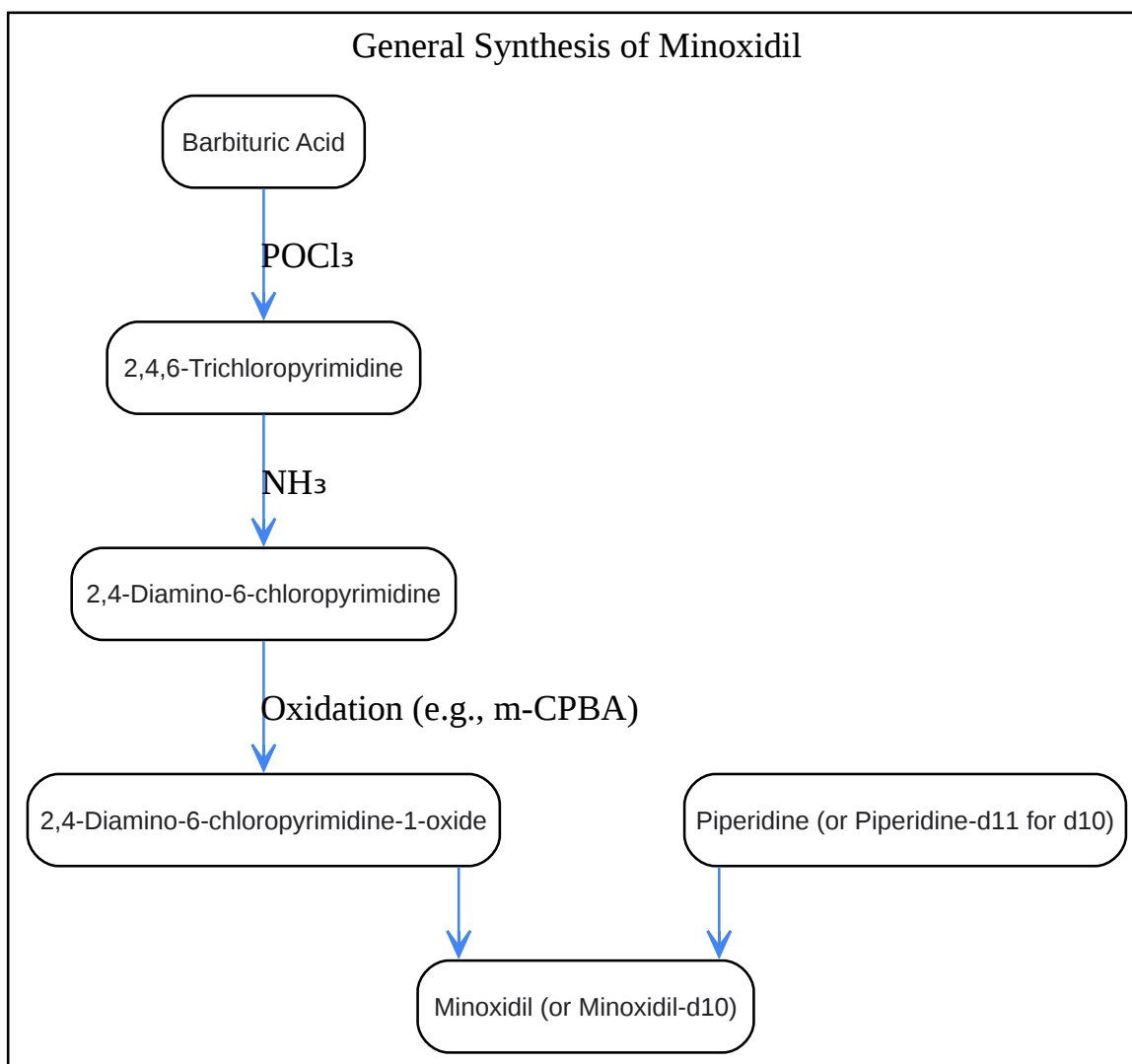
Commercial Suppliers and Product Specifications

Minoxidil-d10 is readily available from several reputable chemical suppliers that specialize in reference standards and isotopically labeled compounds. The table below summarizes key information from various suppliers to facilitate comparison.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity/Iso topic Enrichment	Available Quantities
Veeprho	Minoxidil-D10	1020718-66-4	C ₉ H ₅ D ₁₀ N ₅ O	219.31	Not specified	Not specified
Cayman Chemical	Minoxidil-d10	1020718-66-4	C ₉ H ₅ D ₁₀ N ₅ O	219.3	≥99% deuterated forms (d ₁ -d ₁₀)[2]	500 µg, 1 mg, 5 mg, 10 mg
LGC Standards	Minoxidil-d10	1020718-66-4	C ₉ H ₅ D ₁₀ N ₅ O	219.1904	Not specified	Custom pack sizes available[3]
Clearsynth	Minoxidil-d10	1020718-66-4	Not specified	Not specified	Not specified	1 mg, 5 mg, 10 mg, 25 mg, 50 mg, 100 mg[4]
Santa Cruz Biotechnology	Minoxidil-d10	1020718-66-4	C ₉ H ₅ D ₁₀ N ₅ O	219.31	98%	Not specified
MedchemExpress	Minoxidil-d10	1020718-66-4	Not specified	Not specified	99.70%	1 mg, 5 mg, 10 mg[5]
Pharmaffiliates	Minoxidil-d10	1020718-66-4	C ₉ H ₅ D ₁₀ N ₅ O	219.31	High purity	Not specified
Clinivex	Minoxidil-d10 Sulfate	Not specified	C ₉ H ₅ D ₁₀ N ₅ O ₄ S	299.37	Not specified	Not specified

Synthesis of Minoxidil

While the specific synthesis of **Minoxidil-d10** is proprietary to each supplier, it is understood to be analogous to the synthesis of unlabeled Minoxidil, utilizing a deuterated precursor. A common synthetic route for Minoxidil involves the reaction of 2,4-diamino-6-chloropyrimidine-1-oxide with piperidine.[6] For the synthesis of **Minoxidil-d10**, piperidine-d11 would be substituted for piperidine. The general synthesis pathway is outlined below.



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A generalized synthetic pathway for Minoxidil.

Experimental Protocol: Quantification of Minoxidil in Human Plasma using UHPLC-MS/MS

The following is a detailed protocol adapted from a validated bioanalytical method for the quantification of Minoxidil in human plasma, utilizing **Minoxidil-d10** as an internal standard.^[7]

4.1. Materials and Reagents

- Minoxidil reference standard
- **Minoxidil-d10** internal standard
- Human plasma (with anticoagulant)
- Acetonitrile (HPLC grade)
- Formic acid (AR grade)
- Ethyl acetate (HPLC grade)
- Water (deionized)

4.2. Instrumentation

- UHPLC system coupled with a tandem mass spectrometer (MS/MS)
- Thermo Hypersil Gold column (4.6x50mm, 5µm) or equivalent

4.3. Preparation of Solutions

- **Stock Solutions (1 mg/mL):** Prepare separate stock solutions of Minoxidil and **Minoxidil-d10** in a suitable solvent (e.g., methanol or acetonitrile).
- **Working Solutions:** Prepare serial dilutions of the Minoxidil stock solution to create calibration standards. Prepare a working solution of **Minoxidil-d10** (internal standard).

4.4. Sample Preparation (Liquid-Liquid Extraction)

- To 200 μ L of human plasma in a microcentrifuge tube, add 25 μ L of the **Minoxidil-d10** internal standard working solution.
- Vortex for 30 seconds.
- Add 1 mL of ethyl acetate.
- Vortex for 10 minutes.
- Centrifuge at 10,000 rpm for 5 minutes.
- Transfer the supernatant (organic layer) to a clean tube.
- Evaporate the solvent to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 200 μ L of the mobile phase.
- Vortex for 30 seconds.
- Inject a portion of the reconstituted sample into the UHPLC-MS/MS system.

4.5. UHPLC-MS/MS Conditions

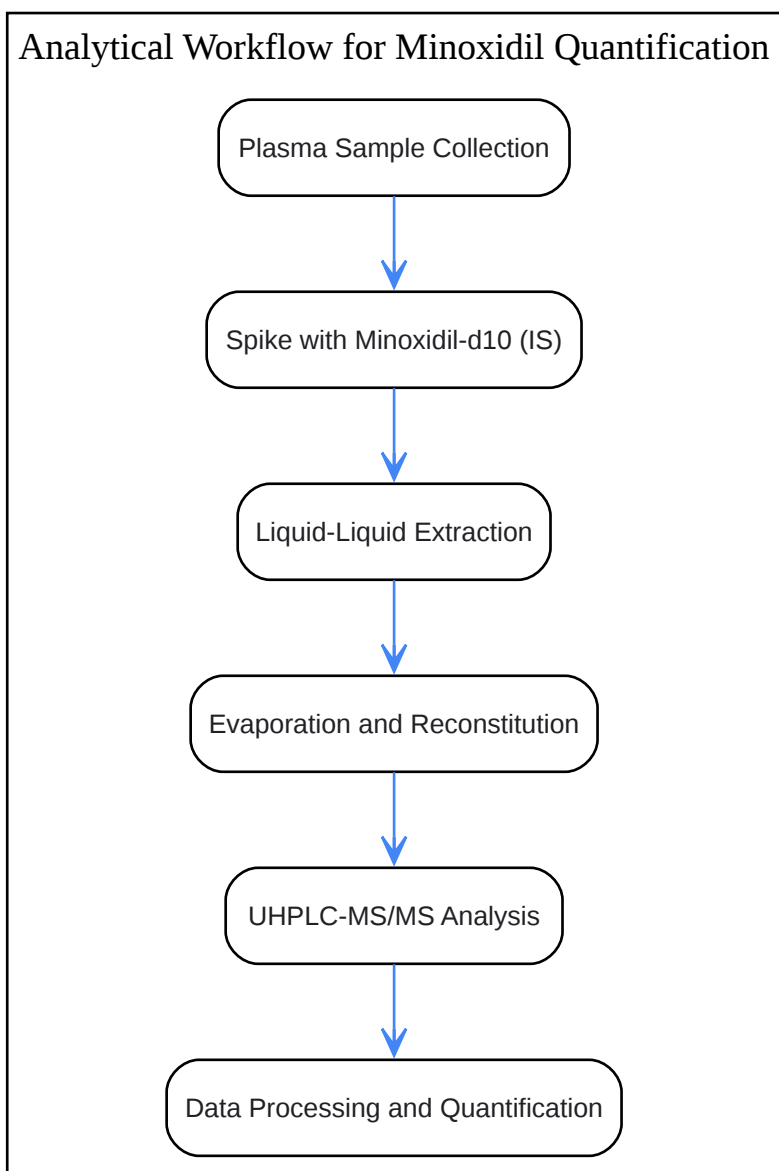
- Mobile Phase: Acetonitrile:0.1% Formic acid in water (60:40, v/v)[[7](#)]
- Flow Rate: 0.400 mL/min[[7](#)]
- Column: Thermo Hypersil Gold (4.6x50mm, 5 μ m)[[7](#)]
- Ionization Mode: Positive electrospray ionization (ESI+)
- Detection Mode: Multiple Reaction Monitoring (MRM)
- Mass Transitions:
 - Minoxidil: m/z 210.152 \rightarrow 163.965[[7](#)]
 - **Minoxidil-d10**: m/z 220.267 \rightarrow 169.089[[7](#)]

4.6. Data Analysis

- Construct a calibration curve by plotting the peak area ratio of Minoxidil to **Minoxidil-d10** against the concentration of the calibration standards.
- Determine the concentration of Minoxidil in the plasma samples by interpolating their peak area ratios from the calibration curve.

Workflow and Signaling Pathway Diagrams

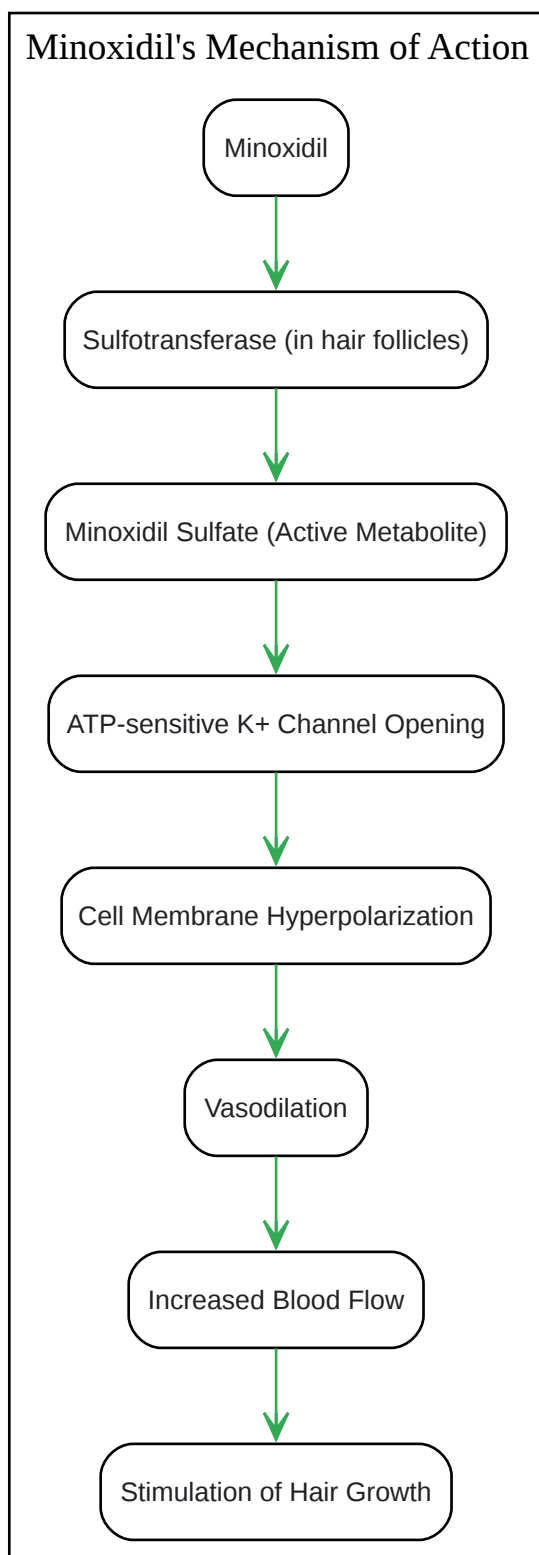
The following diagrams illustrate the analytical workflow for the quantification of Minoxidil and the signaling pathway associated with its mechanism of action.



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A typical workflow for the quantification of Minoxidil in biological samples.

Minoxidil is a potassium channel opener, and its active metabolite, Minoxidil sulfate, is responsible for its therapeutic effects.[8]



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The signaling pathway of Minoxidil leading to hair growth stimulation.

Conclusion

Minoxidil-d10 is an indispensable tool for researchers and drug development professionals engaged in the study of Minoxidil. Its commercial availability from a range of suppliers ensures its accessibility for the development and validation of robust bioanalytical methods. The use of **Minoxidil-d10** as an internal standard is crucial for obtaining high-quality, reliable data in pharmacokinetic and other quantitative studies, ultimately contributing to a better understanding of the therapeutic effects and safety profile of Minoxidil.

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